

Personal protective equipment for handling 3,5-Dihydroxybenzaldehyde

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Compound of Interest

Compound Name: 3,5-Dihydroxybenzaldehyde

Cat. No.: B042069

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Essential Safety and Handling Guide for 3,5-Dihydroxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **3,5-Dihydroxybenzaldehyde**, ensuring laboratory safety and operational integrity.

Hazard Identification and Personal Protective Equipment (PPE)

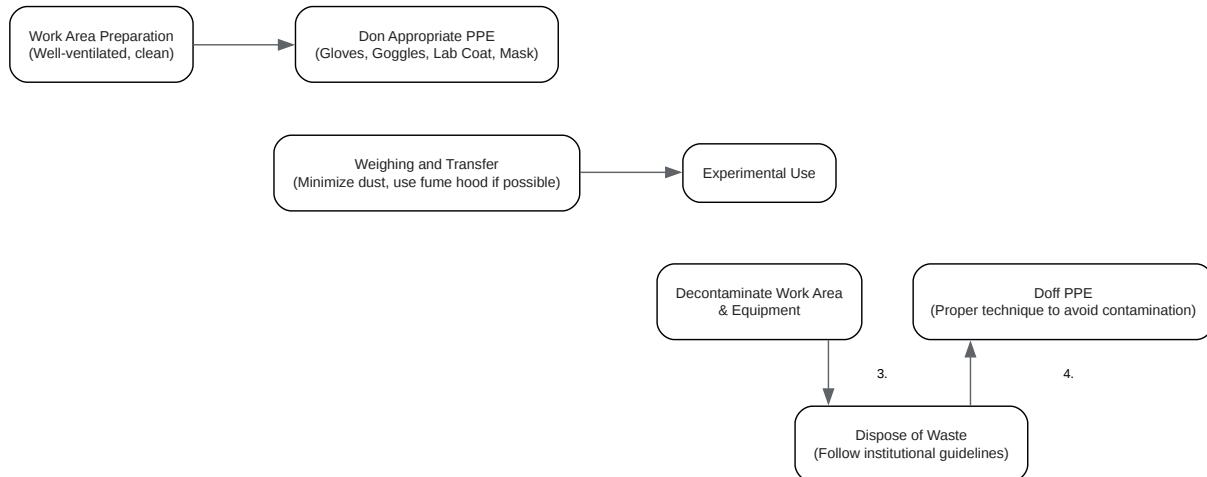
3,5-Dihydroxybenzaldehyde is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) Adherence to proper PPE protocols is mandatory to minimize exposure risks.

Recommended Personal Protective Equipment:

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber)	Prevents skin contact and irritation.
Eye Protection	Safety glasses with side-shields or goggles	Protects against dust particles and splashes that can cause serious eye irritation.
Respiratory Protection	NIOSH/MSHA approved N95 dust mask or equivalent	Necessary when handling the powder to prevent respiratory tract irritation. ^[4] Use in a well-ventilated area is also required.
Body Protection	Laboratory coat	Protects skin and personal clothing from contamination.

Safe Handling and Operational Workflow

Proper handling procedures are crucial to mitigate the risks associated with **3,5-Dihydroxybenzaldehyde**. The following workflow outlines the key steps for safe handling from receipt to disposal.



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